

The Metabolic Relationship of MC 1046 to Calcipotriol: A Technical Guide

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Compound of Interest

Compound Name: MC 1046

Cat. No.: B10800510

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Introduction

Calcipotriol (also known as calcipotriene) is a synthetic analog of calcitriol, the active form of vitamin D3. It is a cornerstone in the topical treatment of psoriasis, a chronic autoimmune skin condition characterized by hyperproliferation and abnormal differentiation of keratinocytes. The therapeutic efficacy of calcipotriol is attributed to its ability to modulate gene expression by binding to the nuclear Vitamin D Receptor (VDR). Upon topical application, calcipotriol undergoes metabolism in the skin and liver, leading to the formation of various metabolites. One of the primary metabolites is **MC 1046**, the α,β -unsaturated ketone analog of calcipotriol. This technical guide provides an in-depth exploration of the relationship between **MC 1046** and its parent compound, calcipotriol, focusing on their comparative biological activities, the metabolic pathway, and the underlying signaling mechanisms.

Chemical Structures and Metabolic Transformation

Calcipotriol is structurally similar to calcitriol but with modifications to the side chain that reduce its calcemic effects. The metabolic conversion of calcipotriol to **MC 1046** involves the oxidation of the C-24 hydroxyl group to a ketone. This transformation is a key step in the catabolism of calcipotriol.

Table 1: Chemical Information for Calcipotriol and **MC 1046**

Compound	IUPAC Name	Molecular Formula	Molar Mass (g/mol)
Calcipotriol	(1R,3S,5Z)-5-[(2E)-2-[(1R,3aS,7aR)-1-[(2R,3E,5S)-5-cyclopropyl-5-hydroxypent-3-en-2-yl]-7a-methyloctahydro-1H-inden-4-ylidene]ethylidene]-4-methylidenecyclohexane-1,3-diol	C ₂₇ H ₄₀ O ₃	412.61
MC 1046	(1R,3S,5Z)-5-[(2E)-2-[(1R,3aS,7aR)-1-[(2R,3E)-5-cyclopropyl-5-oxopent-3-en-2-yl]-7a-methyloctahydro-1H-inden-4-ylidene]ethylidene]-4-methylidenecyclohexane-1,3-diol	C ₂₇ H ₃₈ O ₃	410.59

Comparative Biological Activity

A critical aspect of understanding the pharmacological profile of calcipotriol is the biological activity of its metabolites. Studies have been conducted to compare the efficacy of **MC 1046** and another major metabolite, MC 1080, with the parent compound, calcipotriol.

Table 2: Comparative Biological Activity of Calcipotriol and its Metabolites

Compound	Biological Effect	Relative Potency	Cell Line	Reference
Calcipotriol	Inhibition of cell proliferation and induction of cell differentiation	1x (Reference)	U937 (human histiocytic lymphoma)	--INVALID-LINK-- [1]
MC 1046	Inhibition of cell proliferation and induction of cell differentiation	>100 times weaker than Calcipotriol	U937 (human histiocytic lymphoma)	--INVALID-LINK-- [1]
MC 1080	Inhibition of cell proliferation and induction of cell differentiation	>100 times weaker than Calcipotriol	U937 (human histiocytic lymphoma)	--INVALID-LINK-- [1]

The significantly lower biological activity of **MC 1046** compared to calcipotriol suggests that the metabolic conversion is a deactivation step. This rapid metabolism to less active compounds contributes to the low systemic calcemic effects of topically applied calcipotriol, enhancing its safety profile for the treatment of psoriasis.[\[1\]](#)

Experimental Protocols

In Vitro Metabolism of Calcipotriol

The following is a generalized protocol for studying the metabolism of calcipotriol in vitro, based on methodologies described in the literature.

Objective: To characterize the metabolites of calcipotriol formed by liver mitochondrial enzymes.

Materials:

- Calcipotriol
- Rat liver mitochondria (or other tissue homogenates)

- NADPH regenerating system (e.g., glucose-6-phosphate, glucose-6-phosphate dehydrogenase, and NADP+)
- Incubation buffer (e.g., phosphate buffer, pH 7.4)
- Organic solvents for extraction (e.g., ethyl acetate, methanol)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Mass spectrometer for metabolite identification

Procedure:

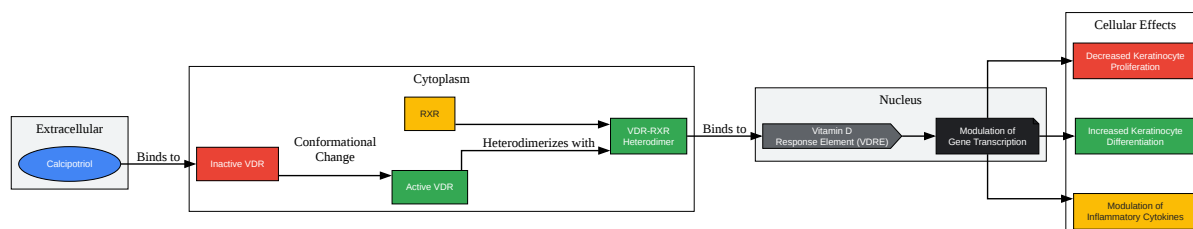
- **Preparation of Mitochondria:** Isolate mitochondria from fresh rat liver tissue by differential centrifugation. Resuspend the mitochondrial pellet in the incubation buffer.
- **Incubation:** In a reaction vessel, combine the mitochondrial preparation, the NADPH regenerating system, and calcipotriol (dissolved in a suitable solvent like ethanol).
- **Initiation of Reaction:** Initiate the metabolic reaction by placing the vessels in a shaking water bath at 37°C.
- **Time Course Sampling:** At various time points (e.g., 0, 15, 30, 60, 120 minutes), stop the reaction in individual vessels by adding a cold organic solvent (e.g., two volumes of methanol).
- **Extraction of Metabolites:** Centrifuge the samples to pellet the protein. Extract the supernatant containing calcipotriol and its metabolites with an appropriate organic solvent (e.g., ethyl acetate).
- **Sample Preparation for HPLC:** Evaporate the organic solvent under a stream of nitrogen. Reconstitute the residue in the HPLC mobile phase.
- **HPLC Analysis:** Inject the sample onto an HPLC system equipped with a suitable column (e.g., C18). Use a gradient elution program to separate calcipotriol from its metabolites. Monitor the elution profile using a UV detector at a wavelength appropriate for vitamin D analogs (e.g., 265 nm).

- **Metabolite Identification:** Collect the fractions corresponding to the metabolite peaks. Analyze these fractions by mass spectrometry to determine the molecular weight and fragmentation pattern for structural elucidation, confirming the identity of **MC 1046** and other metabolites.

Signaling Pathways

The biological effects of calcipotriol are mediated through its interaction with the Vitamin D Receptor (VDR), a member of the nuclear receptor superfamily. The binding of calcipotriol to the VDR initiates a cascade of molecular events that ultimately modulate the transcription of target genes.

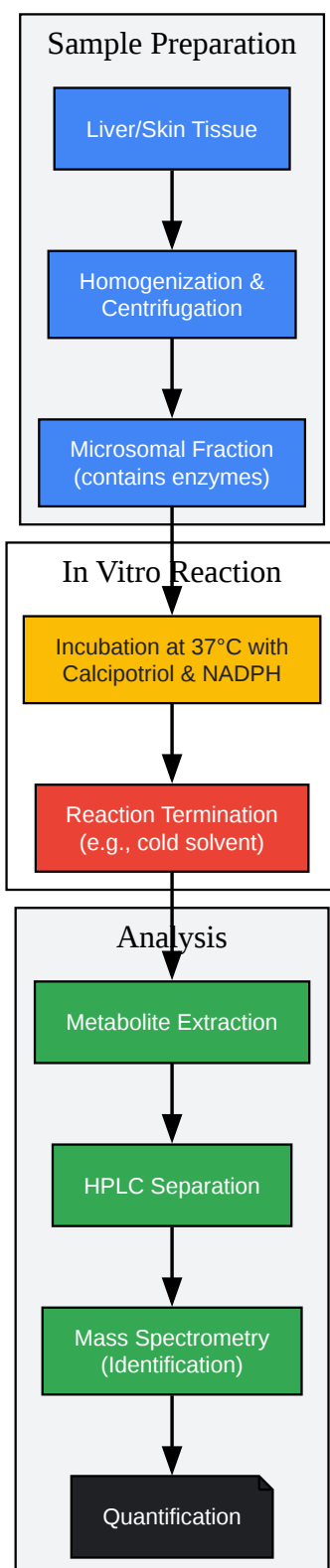
Calcipotriol-VDR Signaling Pathway



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Calcipotriol-VDR genomic signaling pathway.

Experimental Workflow for Investigating Calcipotriol Metabolism



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References

- 1. Calcipotriol (MC 903): pharmacokinetics in rats and biological activities of metabolites. A comparative study with 1,25(OH)2D3 - PubMed [pubmed.ncbi.nlm.nih.gov]
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